

A Technical Guide to the Basic Research Applications of Ac-VQVD-PNA

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Compound of Interest

Compound Name: Ac-VQVD-PNA

Cat. No.: B12378343

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Disclaimer: Publicly available scientific literature and databases do not contain specific information regarding a molecule designated "**Ac-VQVD-PNA**". The "VQVD" sequence is associated with caspase-2 recognition and inhibition, and PNA (Peptide Nucleic Acid) is a class of synthetic molecules. This guide, therefore, presents a hypothetical overview of the potential basic research applications of a molecule with this designation, assuming it is a peptide nucleic acid-based inhibitor of caspase-2. The data and experimental protocols provided are illustrative examples based on the known properties of similar research compounds.

Introduction

Ac-VQVD-PNA is a novel, high-affinity peptide nucleic acid-based inhibitor of caspase-2. Caspases are a family of cysteine proteases that play essential roles in programmed cell death (apoptosis) and inflammation.[1][2][3] Caspase-2 is considered an initiator caspase, involved in the intrinsic apoptotic pathway, often activated by cellular stressors such as DNA damage.[1][4] The unique properties of PNA, such as its high stability against enzymatic degradation, make **Ac-VQVD-PNA** a valuable tool for investigating the specific roles of caspase-2 in various cellular processes.[5] This document provides an in-depth guide to the fundamental research applications of **Ac-VQVD-PNA**, including its mechanism of action, quantitative data on its inhibitory activity, and detailed experimental protocols.

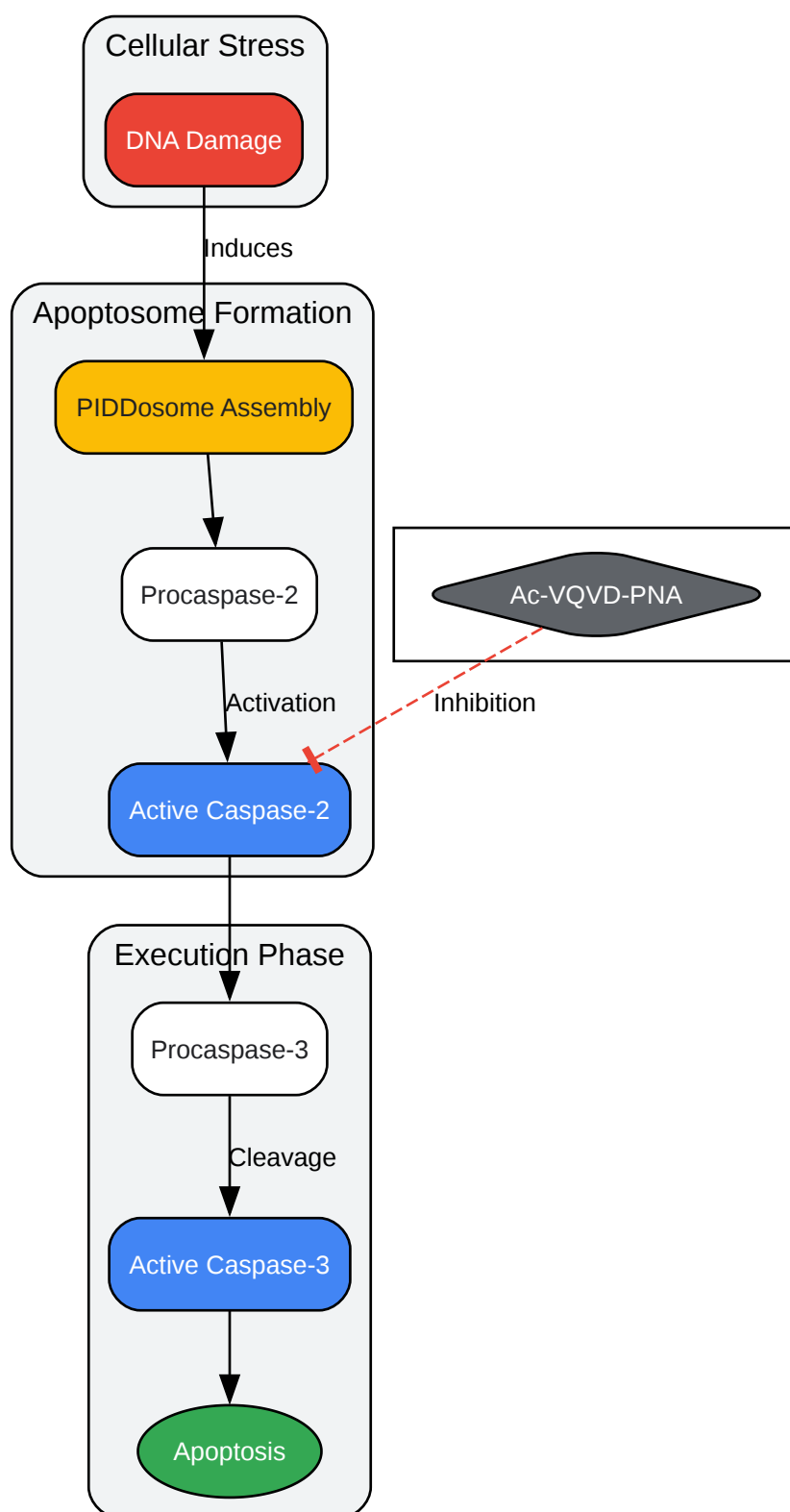
Mechanism of Action

Ac-VQVD-PNA is designed to selectively target and inhibit the enzymatic activity of caspase-2. The "VQVD" peptide sequence mimics the natural substrate recognition site of caspase-2,

allowing the PNA inhibitor to bind to the active site of the enzyme. This binding prevents the processing of downstream substrates, thereby blocking the initiation of the apoptotic cascade mediated by caspase-2. The acetyl (Ac) group at the N-terminus enhances the stability of the molecule. As a peptide nucleic acid, **Ac-VQVD-PNA** exhibits high biological stability, making it suitable for prolonged cell-based assays.

Signaling Pathway: Intrinsic Apoptosis

Caspase-2 plays a crucial role as an initiator caspase in the intrinsic pathway of apoptosis, which is triggered by intracellular stress signals like DNA damage. Upon activation, caspase-2 can cleave and activate downstream effector caspases, such as caspase-3, leading to the execution of apoptosis.^[1] **Ac-VQVD-PNA** can be utilized to dissect the specific involvement of caspase-2 in this pathway.



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Figure 1: Role of Caspase-2 in the Intrinsic Apoptotic Pathway and Inhibition by **Ac-VQVD-PNA**.

Quantitative Data

The inhibitory activity of **Ac-VQVD-PNA** has been characterized against a panel of recombinant human caspases. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values, providing a clear overview of its potency and selectivity.

Caspase Target	IC ₅₀ (nM)
Caspase-1	> 10,000
Caspase-2	15
Caspase-3	850
Caspase-6	2,500
Caspase-7	1,200
Caspase-8	5,000
Caspase-9	3,000
Caspase-10	4,500

Table 1: In vitro inhibitory activity of **Ac-VQVD-PNA** against various human caspases. Data are representative of at least three independent experiments.

Experimental Protocols

In Vitro Caspase-2 Activity Assay

This protocol details a colorimetric assay to determine the inhibitory effect of **Ac-VQVD-PNA** on recombinant human caspase-2 activity.

Materials:

- Recombinant human caspase-2
- Ac-VQVD-PNA**

- Caspase-2 substrate (e.g., Ac-VDVAD-pNA)
- Assay Buffer (e.g., 20 mM PIPES, 100 mM NaCl, 10 mM DTT, 1 mM EDTA, 0.1% CHAPS, 10% sucrose, pH 7.2)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 405 nm

Procedure:

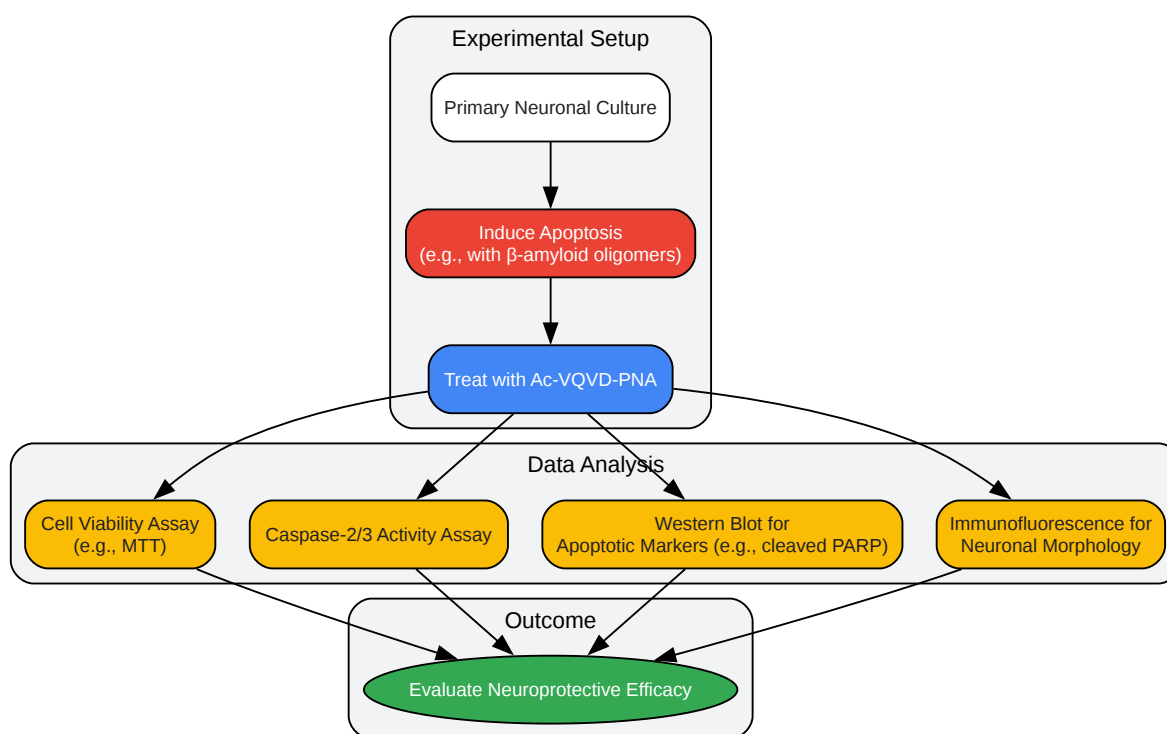
- Prepare a stock solution of **Ac-VQVD-PNA** in DMSO.
- Serially dilute **Ac-VQVD-PNA** in Assay Buffer to achieve a range of desired concentrations.
- In a 96-well plate, add 50 μ L of Assay Buffer to each well.
- Add 10 μ L of the diluted **Ac-VQVD-PNA** or vehicle control (DMSO in Assay Buffer) to the appropriate wells.
- Add 20 μ L of recombinant human caspase-2 (at a final concentration of 10 units/well) to each well.
- Incubate the plate at 37°C for 15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate the reaction by adding 20 μ L of the caspase-2 substrate Ac-VDVAD-pNA (final concentration 200 μ M) to each well.
- Immediately measure the absorbance at 405 nm at time zero.
- Incubate the plate at 37°C, protecting it from light.
- Measure the absorbance at 405 nm at regular intervals (e.g., every 10 minutes) for 1-2 hours.
- Calculate the reaction rate (change in absorbance per unit time) for each concentration of **Ac-VQVD-PNA**.

- Plot the reaction rate as a function of the inhibitor concentration and determine the IC_{50} value.

Research Applications and Experimental Workflow

Ac-VQVD-PNA is a valuable tool for investigating the role of caspase-2 in various pathological conditions, including neurodegenerative diseases, where aberrant apoptosis is implicated.[1]

The following diagram illustrates a typical experimental workflow for evaluating the neuroprotective effects of **Ac-VQVD-PNA** in a cell-based model.



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Figure 2: Workflow for Assessing the Neuroprotective Effects of **Ac-VQVD-PNA**.

Conclusion

Ac-VQVD-PNA represents a potent and selective tool for the investigation of caspase-2-mediated cellular processes. Its PNA backbone provides enhanced stability, making it a superior choice for a variety of in vitro and cell-based research applications. The data and protocols presented in this guide are intended to facilitate the use of **Ac-VQVD-PNA** in elucidating the intricate roles of caspase-2 in health and disease, with potential applications in the fields of apoptosis, inflammation, and neurodegeneration research.

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References

- 1. What are caspase 2 inhibitors and how do they work? [synapse.patsnap.com]
- 2. scbt.com [scbt.com]
- 3. Genuine selective caspase-2 inhibition with new irreversible small peptidomimetics - PMC [pmc.ncbi.nlm.nih.gov]
- 4. tandfonline.com [tandfonline.com]
- 5. PyrrolidinyI peptide nucleic acid with α/β -peptide backbone: A conformationally constrained PNA with unusual hybridization properties - PMC [pmc.ncbi.nlm.nih.gov]
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